

High-Throughput Analysis of Ropinirole in Human Plasma using UPLC-MS/MS

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Compound of Interest

Compound Name: *N-Despropyl Ropinirole-d3*

Cat. No.: B562621

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Application Note

Abstract

This application note presents a sensitive, robust, and high-throughput Ultra-Performance Liquid Chromatography-tandem Mass Spectrometry (UPLC-MS/MS) method for the quantitative analysis of ropinirole in human plasma. Ropinirole is a non-ergoline dopamine agonist used in the treatment of Parkinson's disease and Restless Legs Syndrome.[1][2] The described method is ideal for pharmacokinetic studies, therapeutic drug monitoring, and clinical trials requiring rapid and accurate measurement of ropinirole concentrations from a large number of samples. The protocol achieves a low limit of quantitation and has been validated following regulatory guidelines.

Introduction

Ropinirole is rapidly absorbed after oral administration and undergoes extensive first-pass metabolism in the liver, primarily by the cytochrome P450 enzyme CYP1A2.[3][4][5] This leads to the formation of inactive metabolites through N-despropylation and hydroxylation.[3] Given its potency and low dosage, a highly sensitive analytical method is required to quantify ropinirole concentrations in biological matrices.[6][7] This UPLC-MS/MS method provides the necessary sensitivity and selectivity for high-throughput bioanalysis, enabling researchers to make critical decisions in drug development and clinical practice.

Experimental

Materials and Reagents

- Ropinirole hydrochloride reference standard
- Ropinirole-d4-hydrochloride or Citalopram (Internal Standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate
- Ammonia solution
- Water (ultrapure)
- Human plasma (K2-EDTA)

Instrumentation

- Waters ACQUITY UPLC System
- Waters Quattro Premier or equivalent tandem mass spectrometer with an electrospray ionization (ESI) source

Sample Preparation: Solid-Phase Extraction (SPE)

A solid-phase extraction method is employed for clean sample extracts and to achieve a lower limit of quantitation.^[6]

- Conditioning: Condition the wells of an Oasis MCX μ Elution 96-well plate with 200 μ L of methanol.
- Equilibration: Equilibrate the wells with 200 μ L of water.

- Loading: Load 600 µL of the diluted plasma sample (plasma diluted with 4% H₃PO₄ in water).
- Washing:
 - Wash the wells with 200 µL of 2% formic acid in water.
 - Wash the wells with 200 µL of methanol.
- Elution: Elute the analyte and internal standard with 25 µL of 5% ammonium hydroxide in methanol.
- Injection: The eluate can be directly injected into the UPLC-MS/MS system.

UPLC Conditions

Parameter	Value
Column	ACQUITY UPLC BEH C18, 1.7 µm, 2.1 x 50 mm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.5 mL/min
Gradient	Isocratic or Gradient (e.g., 20:80 A:B)
Injection Volume	5 µL
Column Temp.	40 °C
Run Time	< 4 minutes

MS/MS Conditions

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.0 kV
Cone Voltage	40 V
Source Temperature	120 °C
Desolvation Temp.	350 °C
Desolvation Gas Flow	800 L/hr
Cone Gas Flow	50 L/hr
Collision Gas	Argon
MRM Transitions	Ropinirole: 261.2 > 114.2[8][9][10]
Citalopram (IS): 325.1 > 209.0[11]	
Collision Energy	Ropinirole: 18 eV[2]
Citalopram (IS): 25 eV[2]	

Method Validation Summary

The method was validated according to the FDA and ICH M10 guidelines for bioanalytical method validation.[12][13][14]

Linearity

The method demonstrated excellent linearity over the tested concentration ranges.

Analyte	Linearity Range (ng/mL)	Correlation Coefficient (r^2)	Reference
Ropinirole	0.005 - 10	> 0.998	[2]
Ropinirole	0.02 - 1.2	> 0.99	[15]
Ropinirole	0.2 - 10	> 0.99	[9][10]
Ropinirole	0.00345 - 1.2	> 0.99	[8][11]

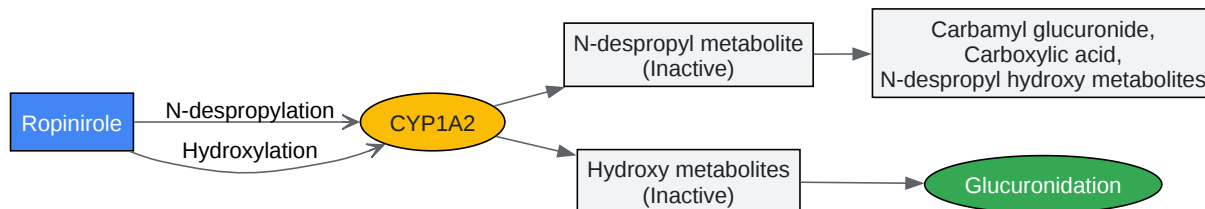
Precision and Accuracy

The intra- and inter-day precision and accuracy were within the acceptable limits as per regulatory guidelines ($\pm 15\%$ for QC samples, and $\pm 20\%$ for the LLOQ).[13][16][17]

QC Level	Concentration (ng/mL)	Intra-day Precision (%CV)	Inter-day Precision (%CV)	Accuracy (%)	Reference
LLOQ	0.005	< 10	< 10	90-110	[6]
Low QC	0.015	< 5	< 5	95-105	[6]
Mid QC	0.15	< 5	< 5	95-105	[6]
High QC	1.5	< 5	< 5	95-105	[6]
LLOQ	0.08	≤ 20	≤ 20	80-120	[9][10]
Other QCs	-	≤ 15	≤ 15	85-115	[9][10]

Visualizations

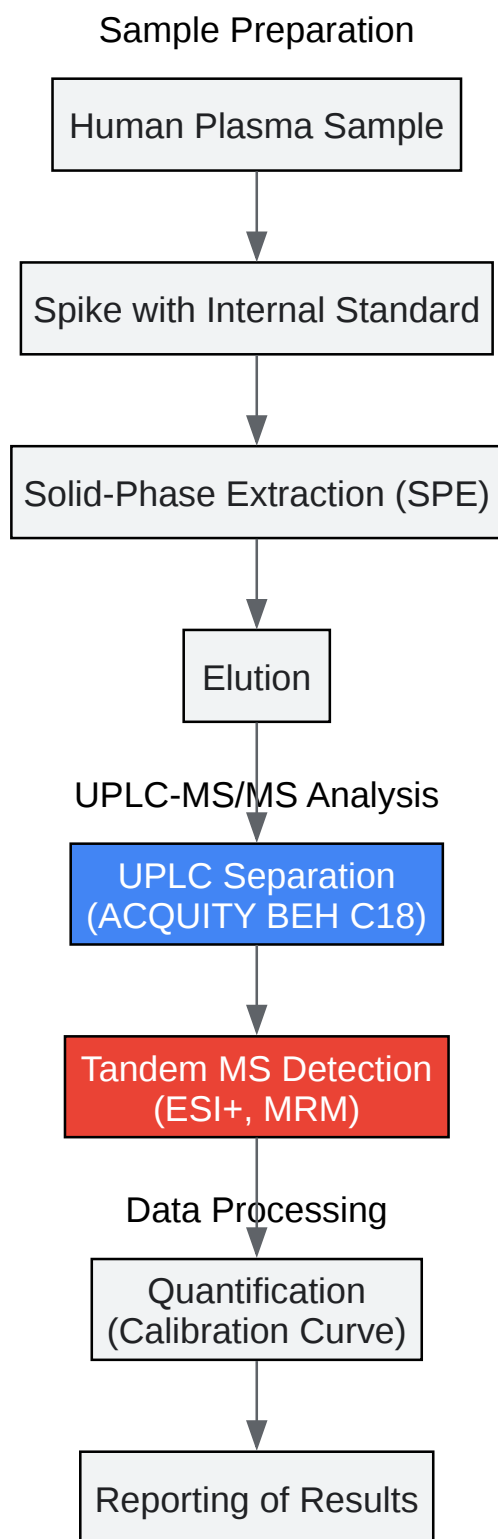
Ropinirole Metabolism Pathway



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Caption: Metabolic pathway of Ropinirole.

UPLC-MS/MS Experimental Workflow



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Caption: High-throughput ropinirole analysis workflow.

Conclusion

The described UPLC-MS/MS method is rapid, sensitive, and reliable for the high-throughput quantification of ropinirole in human plasma. The simple solid-phase extraction procedure and short chromatographic run time make it well-suited for the analysis of a large number of samples in a clinical or research setting. The method meets the regulatory requirements for bioanalytical method validation, ensuring the generation of high-quality data for pharmacokinetic and other clinical studies.[2]

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